

Spectroscopic Data for N,N'-dicyclohexylsulfamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N,N'*-dicyclohexylsulfamide

CAS No.: 14041-87-3

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Introduction

N,N'-dicyclohexylsulfamide is a chemical compound with the molecular formula $C_{12}H_{24}N_2O_2S$.^[1] Its structure features a central sulfamide group ($SO_2(NH)_2$) flanked by two cyclohexyl rings. This molecule and its derivatives are of interest to researchers in medicinal chemistry and materials science due to the biological activity and structural properties associated with the sulfamide functional group. Accurate structural elucidation and characterization are paramount for any application, and a combination of spectroscopic techniques provides the necessary in-depth analysis.

This technical guide offers a comprehensive overview of the key spectroscopic data for **N,N'-dicyclohexylsulfamide**, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The information presented herein is intended to serve as a valuable resource for researchers, scientists, and drug development professionals, enabling them to confidently identify and characterize this compound. Where experimental data is not publicly

available, predicted data based on established principles and analogous compounds is provided with clear indication.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **N,N'-dicyclohexylsulfamide**, both ^1H and ^{13}C NMR are essential for confirming the presence and connectivity of the cyclohexyl rings and the protons attached to the nitrogen atoms.

Theoretical Background

^1H NMR spectroscopy provides information about the different types of protons in a molecule, their chemical environment, and their proximity to other protons. The chemical shift (δ) indicates the electronic environment of a proton, the integration gives the relative number of protons, and the multiplicity (splitting pattern) reveals the number of neighboring protons.

^{13}C NMR spectroscopy provides information about the different types of carbon atoms in a molecule. The chemical shift of each carbon signal is indicative of its hybridization and the nature of the atoms it is bonded to.

Experimental Protocol: Acquiring NMR Spectra of a Solid Sample

For a solid sample like **N,N'-dicyclohexylsulfamide** that is soluble in common deuterated solvents, the following protocol is a standard procedure for obtaining high-resolution NMR spectra.

Sample Preparation:

- Accurately weigh approximately 5-10 mg of **N,N'-dicyclohexylsulfamide**.
- Transfer the solid into a clean, dry NMR tube.
- Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl_3 , or Dimethyl sulfoxide-d₆, DMSO-d₆). The choice of solvent can influence chemical shifts.[\[2\]](#)

- Cap the NMR tube and gently agitate or vortex until the sample is completely dissolved. If necessary, gentle heating in a warm water bath can aid dissolution.[3]
- Allow the solution to cool to room temperature before placing it in the NMR spectrometer.

Instrumental Parameters (^1H NMR):

- Spectrometer Frequency: 300-600 MHz
- Pulse Sequence: Standard single-pulse sequence
- Number of Scans: 16-64 (depending on sample concentration)
- Relaxation Delay: 1-5 seconds
- Acquisition Time: 2-4 seconds
- Spectral Width: 0-12 ppm
- Reference: Tetramethylsilane (TMS) at 0 ppm

Instrumental Parameters (^{13}C NMR):

- Spectrometer Frequency: 75-151 MHz
- Pulse Sequence: Proton-decoupled single-pulse sequence
- Number of Scans: 1024-4096 (due to the low natural abundance of ^{13}C)
- Relaxation Delay: 2-5 seconds
- Acquisition Time: 1-2 seconds
- Spectral Width: 0-200 ppm
- Reference: Tetramethylsilane (TMS) at 0 ppm

Caption: General workflow for NMR sample preparation and data acquisition.

Predicted ^1H NMR Data

Due to the lack of publicly available experimental spectra, the following ^1H NMR data is predicted based on the molecular structure and typical chemical shifts for similar functional groups. The spectrum is expected to be complex in the aliphatic region due to the overlapping signals of the cyclohexyl protons.

Table 1: Predicted ^1H NMR Spectral Data for **N,N'-dicyclohexylsulfamide**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 4.5 - 5.5	Broad singlet	2H	N-H
~ 3.0 - 3.5	Multiplet	2H	CH-N
~ 1.0 - 2.0	Multiplet	20H	Cyclohexyl CH_2

Interpretation:

- The N-H protons are expected to appear as a broad singlet in the region of 4.5-5.5 ppm. The broadness is due to quadrupole broadening from the adjacent nitrogen and potential hydrogen bonding.
- The methine protons (CH-N) directly attached to the nitrogen atoms are expected to be deshielded and appear as a multiplet between 3.0 and 3.5 ppm.
- The remaining methylene protons of the cyclohexyl rings will give rise to a complex series of overlapping multiplets in the upfield region of 1.0-2.0 ppm.

N-H (~4.5-5.5 ppm)	CH-N (~3.0-3.5 ppm)	Cyclohexyl CH_2 (~1.0-2.0 ppm)
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Caption: Predicted ^1H NMR assignments for **N,N'-dicyclohexylsulfamide**.

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum of **N,N'-dicyclohexylsulfamide** is expected to show four distinct signals corresponding to the four unique carbon environments in the cyclohexyl rings.

Table 2: Predicted ^{13}C NMR Spectral Data for **N,N'-dicyclohexylsulfamide**

Chemical Shift (δ , ppm)	Assignment
~ 55 - 60	CH-N
~ 30 - 35	Cyclohexyl CH_2 (adjacent to CH-N)
~ 25 - 30	Cyclohexyl CH_2
~ 24 - 28	Cyclohexyl CH_2

Interpretation:

- The methine carbon (CH-N) directly attached to the nitrogen is the most deshielded and is expected to appear around 55-60 ppm.
- The other three signals correspond to the methylene carbons of the cyclohexyl ring, with their chemical shifts influenced by their proximity to the electronegative nitrogen atom.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent tool for identifying the functional groups present in a molecule. In **N,N'-dicyclohexylsulfamide**, the key functional groups are the N-H bonds of the sulfamide and the S=O double bonds.

Theoretical Background

Molecules absorb infrared radiation at specific frequencies that correspond to the vibrational frequencies of their bonds. These absorptions are recorded as peaks in an IR spectrum, and the position (wavenumber, cm^{-1}) and intensity of these peaks are characteristic of the type of bond and functional group.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

ATR-IR is a convenient technique for analyzing solid samples with minimal preparation.^{[4][5]}

- Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum.
- Place a small amount of the solid **N,N'-dicyclohexylsulfamide** sample onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply pressure to the sample using the built-in press to ensure good contact between the sample and the crystal.
- Acquire the IR spectrum, typically by co-adding 16 to 32 scans over a range of 4000-400 cm^{-1} .
- Clean the ATR crystal thoroughly after the measurement.

Caption: General workflow for ATR-IR spectroscopy.

Predicted IR Spectral Data

The following table summarizes the expected characteristic IR absorption bands for **N,N'-dicyclohexylsulfamide**.

Table 3: Predicted IR Spectral Data for **N,N'-dicyclohexylsulfamide**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3300 - 3400	Medium	N-H stretch
~ 2850 - 2950	Strong	C-H stretch (aliphatic)
~ 1300 - 1350	Strong	S=O stretch (asymmetric)
~ 1100 - 1150	Strong	S=O stretch (symmetric)

Interpretation:

- A medium intensity peak in the region of 3300-3400 cm⁻¹ is characteristic of the N-H stretching vibration.[6]
- Strong absorptions between 2850 and 2950 cm⁻¹ are due to the C-H stretching vibrations of the cyclohexyl rings.[6]
- Two strong peaks are expected for the S=O stretching vibrations of the sulfonyl group: an asymmetric stretch around 1300-1350 cm⁻¹ and a symmetric stretch around 1100-1150 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry is a technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight of a compound and can also reveal structural details through the analysis of fragmentation patterns.

Theoretical Background

In a mass spectrometer, a sample is first ionized, and the resulting ions are then separated based on their m/z ratio. The most common ionization technique for compounds like **N,N'-dicyclohexylsulfamide** is Electrospray Ionization (ESI), which is a soft ionization method that typically produces the protonated molecule [M+H]⁺. The mass of this ion can be used to determine the molecular weight of the original compound. Further fragmentation of the molecular ion can be induced to provide structural information.

Experimental Protocol: Electrospray Ionization (ESI)-MS

The following is a general protocol for obtaining an ESI mass spectrum.

- **Sample Preparation:** Prepare a dilute solution of **N,N'-dicyclohexylsulfamide** (approximately 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile.^[7] A small amount of a volatile acid like formic acid can be added to promote protonation.
- **Infusion:** The sample solution is introduced into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- **Ionization:** A high voltage is applied to the tip of the infusion needle, causing the sample solution to form a fine spray of charged droplets. The solvent evaporates from these droplets, leading to the formation of gas-phase ions.
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight) where they are separated based on their m/z ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.

Caption: General workflow for ESI-Mass Spectrometry.

Predicted Mass Spectrum Data

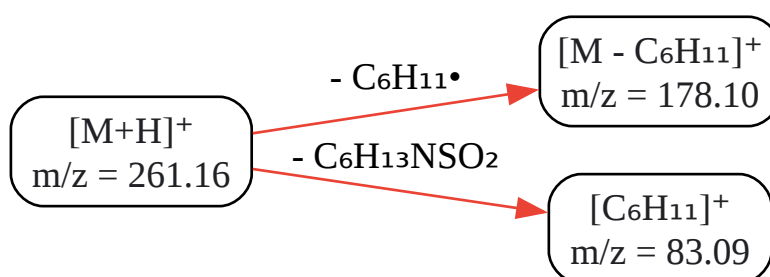
The molecular weight of **N,N'-dicyclohexylsulfamide** (C₁₂H₂₄N₂O₂S) is 260.4 g/mol .^[1]

Table 4: Predicted Mass Spectrum Data for **N,N'-dicyclohexylsulfamide**

m/z	Assignment
261.16	[M+H] ⁺ (protonated molecule)
178.10	[M - C ₆ H ₁₁] ⁺ (loss of a cyclohexyl radical)
83.09	[C ₆ H ₁₁] ⁺ (cyclohexyl cation)

Interpretation:

- The protonated molecule $[M+H]^+$ is expected to be observed at an m/z of approximately 261.16. The presence of two nitrogen atoms in the molecule is consistent with the "nitrogen rule," which states that a molecule with an even number of nitrogen atoms will have an even nominal molecular weight.[8]
- A common fragmentation pathway for N-alkylated compounds is the cleavage of the C-N bond. Therefore, a significant fragment ion could be observed at m/z 178.10, corresponding to the loss of a cyclohexyl radical.
- The cyclohexyl cation at m/z 83.09 is another plausible fragment.



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Caption: Predicted major fragmentation pathways for **N,N'-dicyclohexylsulfamide** in ESI-MS.

Conclusion

This technical guide has provided a detailed overview of the expected spectroscopic data for **N,N'-dicyclohexylsulfamide**. The predicted NMR, IR, and MS data, along with the provided experimental protocols, offer a solid foundation for the identification and characterization of this compound. While experimental data is always preferred, the predictive approach outlined here, grounded in fundamental spectroscopic principles and comparison with analogous structures, provides a robust framework for researchers. It is recommended that this guide be used in conjunction with experimental data acquisition for definitive structural confirmation.

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